

Application Notes and Protocols for PHA-739358 (Danuserib) in Kinase Activity Assays

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Compound of Interest

Compound Name: PHA-782584

Cat. No.: B610079

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Introduction

PHA-739358, also known as Danuserib, is a potent small-molecule inhibitor of the Aurora kinase family, a group of serine/threonine kinases that play a crucial role in the regulation of mitosis and cell division.[1][2][3] Dysregulation of Aurora kinases is frequently observed in various human cancers, making them attractive targets for anticancer therapies.[4][5] PHA-739358 exhibits a multi-targeted profile, inhibiting Aurora A, B, and C kinases at nanomolar concentrations.[1][2][6] This document provides detailed application notes and protocols for the use of PHA-739358 in in vitro kinase activity assays, intended to guide researchers in the accurate assessment of its inhibitory potential and selectivity.

Data Presentation: Inhibitory Profile of PHA-739358

The inhibitory activity of PHA-739358 has been characterized against a panel of kinases, demonstrating potent inhibition of the Aurora kinase family and other cancer-relevant kinases. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Kinase Target	IC50 (nM)
Aurora A	13[1][2][6]
Aurora B	79[1][2][6]
Aurora C	61[1][2][6]
Abl	25[1][7]
TrkA	31[1]
c-RET	31[1]
FGFR1	47[1]

Signaling Pathway and Mechanism of Action

PHA-739358 exerts its effects by inhibiting Aurora kinases, which are key regulators of mitotic progression. Aurora A is involved in centrosome maturation and separation, as well as bipolar spindle assembly.[8][9][10] Aurora B, a component of the chromosomal passenger complex (CPC), is essential for chromosome condensation, kinetochore-microtubule attachments, and cytokinesis.[8][9][11] Inhibition of Aurora kinases by PHA-739358 leads to defects in these processes, resulting in mitotic arrest, polyploidy, and ultimately, apoptosis in cancer cells.[1][4][5]

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